

Technical Guide: (4S,7S,E)-Dec-5-ene-4,7-diol

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Compound of Interest

Compound Name: *rel-(4S,7S,E)-Dec-5-ene-4,7-diol*

Cat. No.: *B13138305*

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Part 1: Chemical Identity & CAS Registry Analysis

The CAS Number Paradox

For researchers and procurement specialists, identifying the correct CAS number for this specific stereoisomer is critical. The chemical abstracts service indexes stereoisomers separately from the racemate.

- Primary CAS (Threo-Racemate):83726-20-9
 - Definition: This CAS refers to threo-5(E)-decene-4,7-diol, which is the racemic mixture of the (4S,7S) and (4R,7R) enantiomers. In many commercial contexts, this number is used for the "threo" diastereomer regardless of optical purity.
- Meso/Syn Diastereomer CAS:168102-28-1
 - Definition: This refers to *rel-(4R,7S,E)-dec-5-ene-4,7-diol*, which represents the meso (achiral) form due to the plane of symmetry in the molecule.
- Specific Enantiomer Status:
 - The pure (4S,7S,E) enantiomer is a specialized research intermediate often synthesized de novo rather than purchased in bulk. It is frequently referenced in literature under the

umbrella of the threo-racemate CAS (83726-20-9) with a specified optical rotation, or as a derivative of the alkyne precursor.

Nomenclature & Identifiers

Property	Specification
IUPAC Name	(4S,7S,E)-Dec-5-ene-4,7-diol
Common Name	threo-Dec-5-ene-4,7-diol (Enantiomer)
Molecular Formula	C ₁₀ H ₂₀ O ₂
Molecular Weight	172.27 g/mol
Stereochemistry	(4S, 7S) - C2 Symmetric Chiral
Geometry	(E) - Trans alkene
SMILES	<chem>CCC/C=C/CCC</chem>
InChI Key	DPWCXHJKJXRDBZ-SHTZXODSSA-N

Part 2: Synthesis & Production Protocols

The synthesis of (4S,7S,E)-Dec-5-ene-4,7-diol is a classic exercise in stereocontrolled organic chemistry. The most robust route involves the enantioselective synthesis of the alkyne precursor followed by a stereospecific reduction.

Retrosynthetic Analysis

The target molecule possesses C2 symmetry. This allows for a bidirectional synthesis strategy or the coupling of two identical chiral fragments.

- Precursor: (4S,7S)-Dec-5-yne-4,7-diol.
- Starting Materials: Butanal and Acetylene.

Step-by-Step Synthesis Protocol

Step 1: Enantioselective Alkynylation (The Carreira Method)

To establish the (S,S) stereocenters, a zinc-mediated addition of acetylene to butanal is employed using a chiral ligand (e.g., N-methylephedrine).

- Reagents: Acetylene, Butanal, $\text{Zn}(\text{OTf})_2$, (+)-N-methylephedrine, Et_3N .
- Conditions: Toluene, 23°C, 24h.
- Mechanism: The chiral zinc acetylide complex attacks the aldehyde face-selectively.
- Yield: ~85-90% of (4S,7S)-Dec-5-yne-4,7-diol.
- QC Check: Verify enantiomeric excess (ee) via Chiral HPLC (Chiralcel OD-H column).

Step 2: Stereospecific Reduction to (E)-Alkene

The conversion of the internal alkyne to the (E)-alkene is achieved using a dissolved metal reduction or a hydride reduction.

- Method A: Red-Al Reduction (Recommended)
 - Reagent: Sodium bis(2-methoxyethoxy)aluminum hydride (Red-Al).
 - Solvent: THF or Toluene.
 - Protocol:
 - Dissolve (4S,7S)-dec-5-yne-4,7-diol (1.0 eq) in anhydrous THF under Argon.
 - Cool to 0°C.
 - Add Red-Al (2.5 eq, 65% wt in toluene) dropwise.
 - Allow to warm to RT and reflux for 2-4 hours.
 - Quench: Cool to 0°C, carefully add Rochelle's salt solution (sat. aq. potassium sodium tartrate). Stir vigorously until phases separate.
 - Outcome: Exclusive formation of the (E)-alkene due to the hydralumination mechanism.

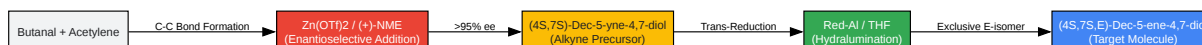
- Method B: Birch Reduction (Alternative)
 - Reagents: Li or Na metal, liquid NH_3 .
 - Note: Harder to handle; Red-Al is preferred for bench-scale.

Purification

- Technique: Flash Column Chromatography.
- Stationary Phase: Silica Gel (230-400 mesh).
- Mobile Phase: Hexanes:Ethyl Acetate (gradient 70:30 to 50:50).
- Appearance: The product is typically a colorless, viscous oil or low-melting white solid.

Part 3: Mechanism & Pathway Visualization

The following diagram illustrates the stereochemical flow from achiral starting materials to the target C2-symmetric diol.



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Caption: Stereoselective synthesis pathway transforming achiral aldehydes into the C2-symmetric (E)-alkene diol via a chiral alkyne intermediate.

Part 4: Applications in Drug Development

This diol is not merely a solvent or surfactant (unlike its tetramethyl cousin, Surfynol 104); it is a high-value chiral synthon.

Total Synthesis of Decanolides

The (4S,7S) configuration maps directly to the stereocenters found in naturally occurring 10-membered lactones (decanolides).

- Cladospolide B & C: Fungal metabolites with phytotoxic and antifungal properties. The diol undergoes oxidative cyclization or esterification/RCM to form the macrolactone core.
- Microcarpalide: A microfilament-disrupting agent. The diol serves as the backbone for the C4-C9 segment.

Biological Relevance[2][6][7]

- Antifungal Activity: The free diol and its esters have shown moderate inhibitory activity against plant pathogens (e.g., *Colletotrichum* species).
- Pheromone Synthesis: The structural motif is homologous to insect pheromones, making this compound a useful standard or precursor in chemical ecology studies.

Part 5: Analytical Characterization

To validate the identity of the synthesized compound, compare experimental data against these standard values.

Method	Expected Signals (CDCl ₃)	Interpretation
¹ H NMR (400 MHz)	δ 5.75 (dd, J=15.5, 4.0 Hz, 2H)	Alkene Protons: Characteristic trans-coupling (J>15Hz).
δ 4.15 (m, 2H)	Methine Protons: H-4 and H-7 (chiral centers).	
δ 1.30–1.60 (m, 8H)	Methylene Chain: C2, C3, C8, C9 protons.	
δ 0.95 (t, J=7.0 Hz, 6H)	Terminal Methyls: C1 and C10.	
¹³ C NMR (100 MHz)	δ 135.2 (CH=CH)	Alkene Carbons: Equivalence due to symmetry.
δ 72.8 (CH-OH)	Carbinol Carbons: Diagnostic for secondary alcohol.	
δ 39.5, 18.8, 14.1	Alkyl Chain: Propyl group carbons.	
Optical Rotation	[α] _D ≈ -15° to -25° (c=1.0, CHCl ₃)	Sign: Negative rotation is typical for the (S,S) isomer.

References

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- PubChem Compound Summary: 5-Decyne-4,7-diol. National Library of Medicine. Provides data on the alkyne precursor (CAS 1070-40-2).
- BenchChem Reactivity Guide. Comparative analysis of decene vs decyne diols.

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